

Personal protective equipment for handling Methylbutynol

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Compound of Interest

Compound Name: Methylbutynol

Cat. No.: B8815637

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Essential Safety and Handling Guide for Methylbutynol

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents like **Methylbutynol** is of paramount importance. This guide provides immediate, essential safety and logistical information, including comprehensive operational and disposal plans, to ensure a secure laboratory environment. Adherence to these protocols is critical for minimizing exposure risks and ensuring regulatory compliance.

Chemical Profile:

- Name: **Methylbutynol**
- Synonyms: 2-Methyl-3-butyne-2-ol
- CAS Number: 115-19-5
- Primary Hazards: Highly flammable liquid and vapor, Harmful if swallowed, Causes serious eye damage.^[1]

Personal Protective Equipment (PPE)

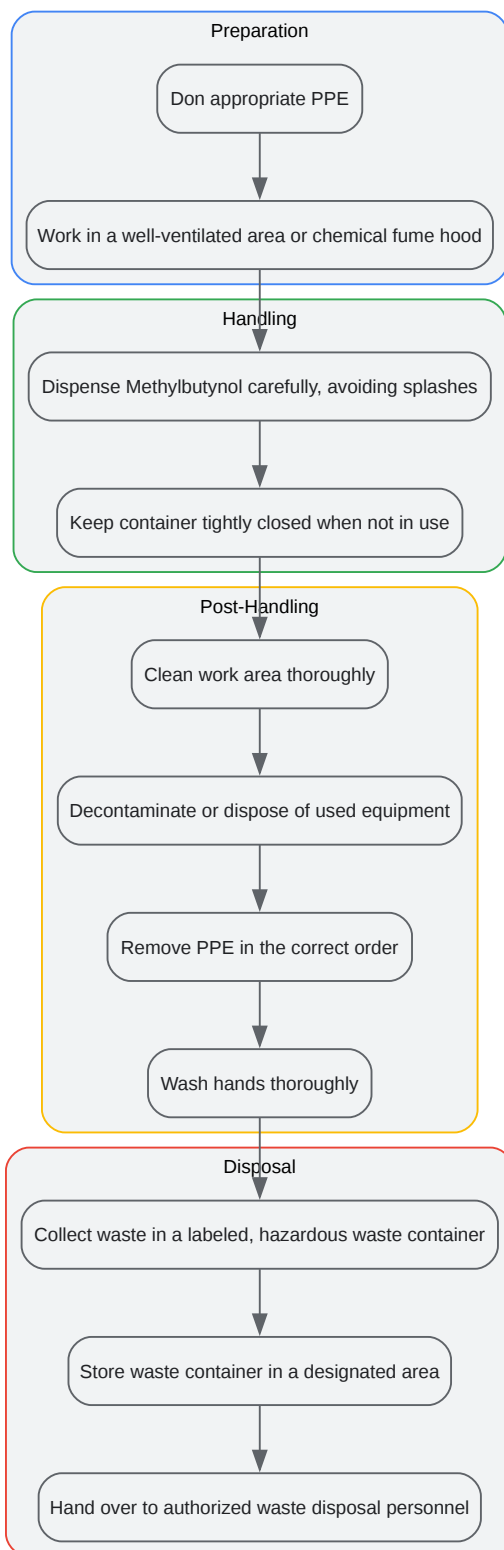
A thorough approach to personal protection is crucial to minimize exposure to **Methylbutynol**. The following table summarizes the recommended PPE for handling this chemical.

PPE Category	Item	Specifications and Use
Eye/Face Protection	Safety Goggles / Face Shield	Tightly fitting safety goggles are required.[1] A face shield should be worn where splashing is possible.[2][3]
Hand Protection	Chemical-Resistant Gloves	Nitrile, butyl, or neoprene gloves are recommended.[4][5] Butyl gloves offer protection against a wide variety of chemicals including alcohols. [4] Nitrile gloves are suitable for protection against solvents, bases, and thinners.[6] Always inspect gloves for integrity before use and change them frequently, especially if contaminated.[7]
Body Protection	Laboratory Coat / Protective Clothing	A flame-retardant and antistatic laboratory coat should be worn to protect skin and clothing from accidental spills.[1]
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded, if irritation or other symptoms are experienced, or when vapors/aerosols are generated.[1][2][8] Recommended filter types include Organic gases and vapours filter, Type A (Brown) or Type ABEK.[1][2]

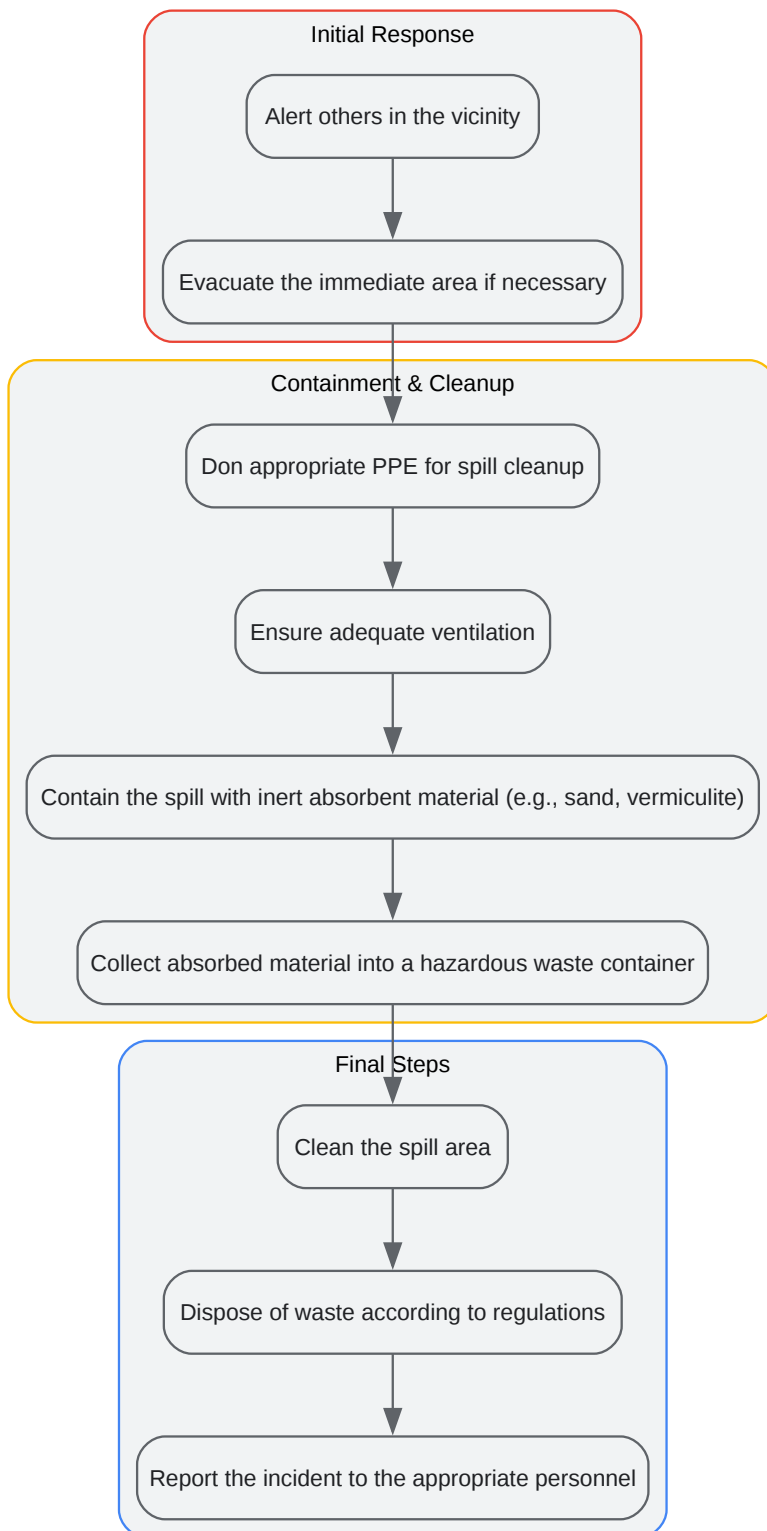
Standard Operating Procedure for Handling Methylbutynol

A systematic workflow ensures that **Methylbutynol** is handled safely and efficiently throughout the experimental process.

Standard Operating Procedure for Handling Methylbutynol



Emergency Response Plan for Methylbutynol Spill

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 4. safety.fsu.edu [safety.fsu.edu]
- 5. mcrsafety.com [mcrsafety.com]
- 6. vdp.com [vdp.com]
- 7. benchchem.com [benchchem.com]
- 8. southwest.tn.edu [southwest.tn.edu]
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